

A Comprehensive Guide to the Safe Disposal of L-Proline, 1-(aminocarbonyl)-

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Compound of Interest

Compound Name: L-Proline, 1-(aminocarbonyl)-

Cat. No.: B1618832

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This guide provides essential, immediate safety and logistical information for the proper disposal of **L-Proline, 1-(aminocarbonyl)-**, also known as N-carbamoyl-L-proline. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with field-proven insights to ensure safe and compliant laboratory practices.

While a specific Safety Data Sheet (SDS) for **L-Proline, 1-(aminocarbonyl)-** is not readily available, a thorough review of the parent compound, L-Proline, and similarly N-acylated proline derivatives, such as Boc-L-proline, provides a strong basis for establishing safe handling and disposal procedures. L-Proline itself is consistently classified as a non-hazardous substance by multiple suppliers.^{[1][2][3][4]} Similarly, derivatives like Boc-L-proline are also not classified as hazardous under OSHA's Hazard Communication Standard.^[5] This suggests that the addition of an aminocarbonyl group is unlikely to confer significant hazards. However, it is a fundamental principle of laboratory safety to treat all chemical substances with due care and to handle them as potentially hazardous until their properties are fully understood.^{[2][6]}

Therefore, the following procedures are based on the conservative assumption that **L-Proline, 1-(aminocarbonyl)-** is a non-hazardous chemical that should be handled using standard good laboratory practices.

I. Hazard Identification and Personal Protective Equipment (PPE)

Although not formally classified as hazardous, some sources indicate that amino acids and their derivatives may cause mild skin, eye, or respiratory irritation upon contact.^{[6][7]} As a precautionary measure, the following PPE is recommended when handling **L-Proline, 1-(aminocarbonyl)-**:

- **Gloves:** Wear chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A standard laboratory coat is required to prevent skin contact.
- **Respiratory Protection:** If creating aerosols or dust, a certified respirator should be used.^[5]

II. Quantitative Data Summary for Related Compounds

To provide context, the following table summarizes key physical and chemical properties of the parent compound, L-Proline. These properties are crucial for its safe handling and disposal.

Property	Value	Source
Physical State	Solid, Powder	[Fisher Scientific SDS][4]
Appearance	White	[Cellseco MSDS][6]
Molecular Formula	C ₅ H ₉ NO ₂	[Loba Chemie SDS][8]
Molecular Weight	115.13 g/mol	[CDH Fine Chemical SDS][3]
Melting Point	225-233 °C (decomposes)	[Cellseco MSDS, Benchchem][6][9]
Solubility in Water	High (1500 g/L at 20°C)	[Cellseco MSDS][6]
pH	6-7 (at 115 g/l at 25 °C)	[Benchchem][9]

III. Step-by-Step Disposal Protocol

The cornerstone of proper chemical disposal is the adherence to local, state, and federal regulations.^{[1][7]} Always consult with your institution's Environmental Health and Safety (EHS)

department for specific guidelines.[5] Never dispose of **L-Proline, 1-(aminocarbonyl)-** in the regular trash or down the sanitary sewer without explicit approval from EHS.[5]

1. Waste Assessment:

- Identify the Waste Stream: Determine if the waste is solid (e.g., unused powder, contaminated weigh boats, gloves) or liquid (dissolved in a solvent).
- Check for Contamination: Ascertain if the **L-Proline, 1-(aminocarbonyl)-** waste is mixed with any hazardous materials. If so, the entire mixture must be treated as hazardous waste according to the hazards of the other components.

2. Solid Waste Disposal:

- Unused or Surplus Material: Uncontaminated, solid **L-Proline, 1-(aminocarbonyl)-** should be offered to a licensed disposal company.[3]
- Contaminated Solids: Items such as gloves, filter paper, and weigh boats contaminated with **L-Proline, 1-(aminocarbonyl)-** should be collected in a designated, clearly labeled, and sealable container for non-hazardous solid chemical waste.[5][9]

3. Liquid Waste Disposal:

- Aqueous Solutions: Dilute aqueous solutions of **L-Proline, 1-(aminocarbonyl)-** may potentially be suitable for sanitary sewer disposal with copious amounts of water, provided the concentration is low and no other hazardous materials are present. However, this must be confirmed with your institution's EHS department.[9]
- Solutions in Hazardous Solvents: If **L-Proline, 1-(aminocarbonyl)-** is dissolved in a hazardous solvent (e.g., organic solvents), the entire solution must be treated as hazardous waste.[5] Collect the solution in a compatible, sealed, and properly labeled hazardous waste container.

4. Empty Container Disposal:

- Decontamination: Triple-rinse empty containers that held **L-Proline, 1-(aminocarbonyl)-** with a suitable solvent (e.g., water).[9]

- Disposal: The rinsed container can typically be disposed of in the regular trash or recycling, in accordance with institutional policies.^[9]

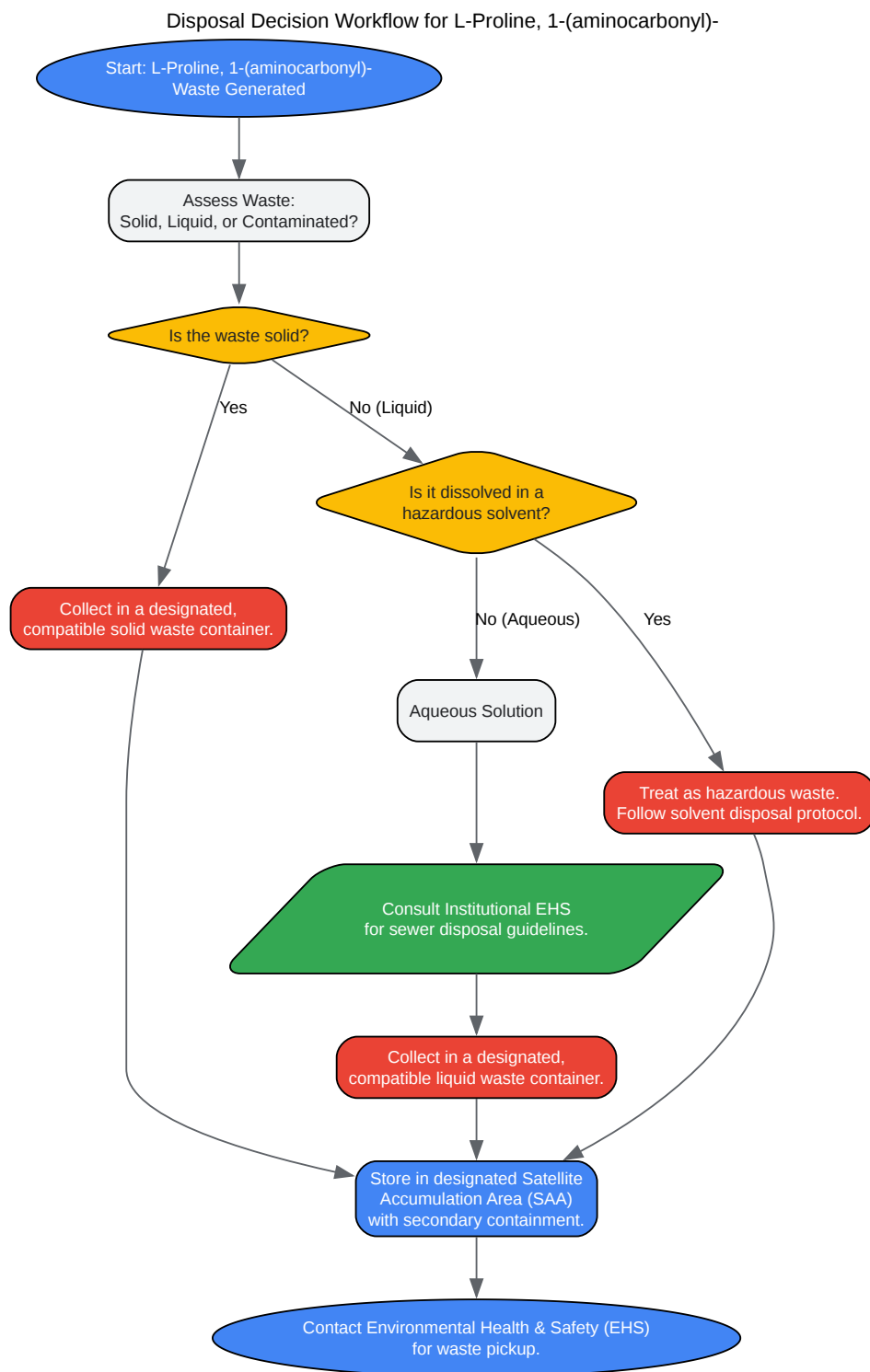
IV. Spill Management

In the event of a spill:

- Ensure Proper PPE: Wear the recommended personal protective equipment.
- Contain the Spill: For solid spills, sweep up the material and place it in a suitable, closed container for disposal.^[3] Avoid generating dust.^[1]
- Clean the Area: Wash the spill area thoroughly after the material has been collected.^[6]
- Environmental Precautions: Do not allow the product to enter drains.^{[1][7]}

V. Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L-Proline, 1-(aminocarbonyl)-** and associated materials.



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Caption: Decision workflow for **L-Proline, 1-(aminocarbonyl)-** waste disposal.

References

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